

Essential Safety Protocols for Handling Mozenavir (DMP-450)

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Compound of Interest

Compound Name: Mozenavir

Cat. No.: B1676773

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This document provides crucial safety and logistical information for the handling and disposal of **Mozenavir** (DMP-450), an investigational antiviral drug that acts as an HIV-1 protease inhibitor.^{[1][2]} Adherence to these procedural guidelines is essential to ensure personnel safety and prevent contamination in the laboratory environment.

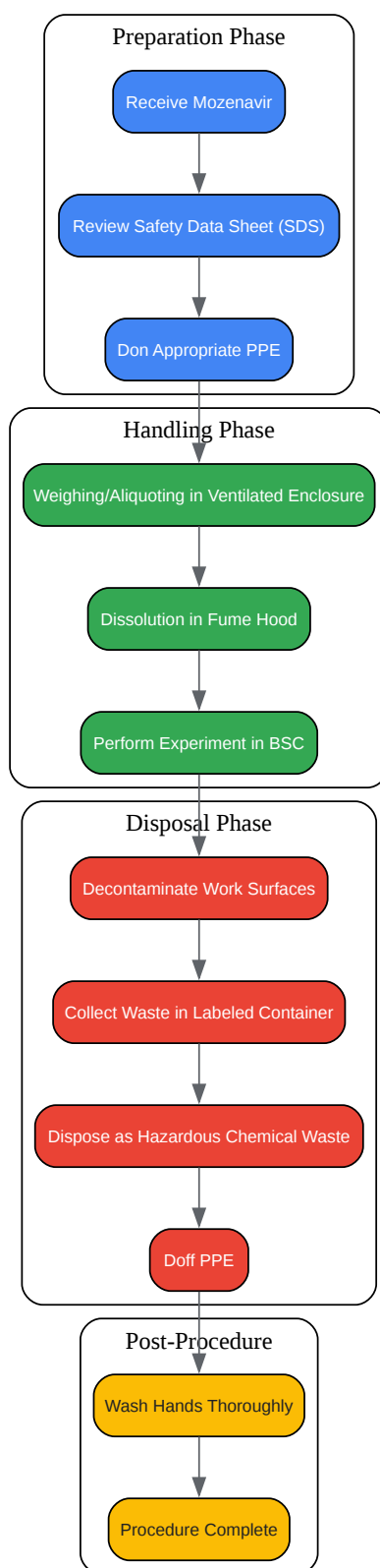
Personal Protective Equipment (PPE)

Given that **Mozenavir** is an investigational compound with limited long-term safety data, it should be handled as a potentially hazardous substance. The following table outlines the recommended PPE for various laboratory procedures involving **Mozenavir**.

Activity	Required PPE	Purpose
Weighing and Aliquoting (Solid Form)	- Nitrile Gloves (Double-gloved) - Lab Coat - Safety Glasses with Side Shields - N95 or P100 Respirator	Prevents inhalation of fine particles and skin contact.
Solution Preparation and Handling	- Nitrile Gloves - Lab Coat - Safety Glasses with Side Shields or Goggles	Protects against splashes and skin exposure.
Cell Culture and In Vitro Assays	- Nitrile Gloves - Lab Coat - Biosafety Cabinet (BSC) Class II	Maintains sterility and contains aerosols.
Waste Disposal	- Nitrile Gloves - Lab Coat - Safety Goggles	Prevents exposure during handling of contaminated materials.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling of **Mozenavir** from receipt to disposal.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Mozenavir - Wikipedia [en.wikipedia.org]
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